

Improving the sensory attributes and cosmetic feel of Menthoglycol-containing lotions

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Compound of Interest

Compound Name: *Menthoglycol*

Cat. No.: *B013437*

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Technical Support Center: Enhancing Menthoglycol-Containing Lotions

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to improve the sensory attributes and cosmetic feel of lotions containing **Menthoglycol** (p-Menthane-3,8-diol).

I. Frequently Asked Questions (FAQs)

Q1: What is **Menthoglycol** and why does it impact lotion sensory properties?

A1: **Menthoglycol**, also known as p-Menthane-3,8-diol (PMD), is a widely used active ingredient known for its effective insect repellent properties and a distinct cooling sensation similar to menthol. Its impact on sensory properties stems from its inherent cooling effect, which can be perceived as either desirable or too intense, and its potential to alter the texture and stability of a lotion formulation.

Q2: My **Menthoglycol** lotion feels sticky and tacky. What are the common causes?

A2: Stickiness or tackiness in lotions can arise from several factors. High concentrations of humectants like glycerin are a frequent cause. The interaction between **Menthoglycol** and

other formulation components, as well as the overall balance of the oil and water phases, can also contribute to an undesirable sticky after-feel.

Q3: Can **Menthoglycol** affect the stability of my lotion?

A3: Yes, the introduction of any active ingredient can potentially disrupt the stability of an emulsion. **Menthoglycol**, being a diol, can influence the partitioning of other ingredients and may affect the emulsion's droplet size and distribution, which are critical for long-term stability. Incompatibilities with other ingredients can lead to phase separation over time.

Q4: I'm observing crystal formation in my **Menthoglycol** lotion, especially at cooler temperatures. How can I prevent this?

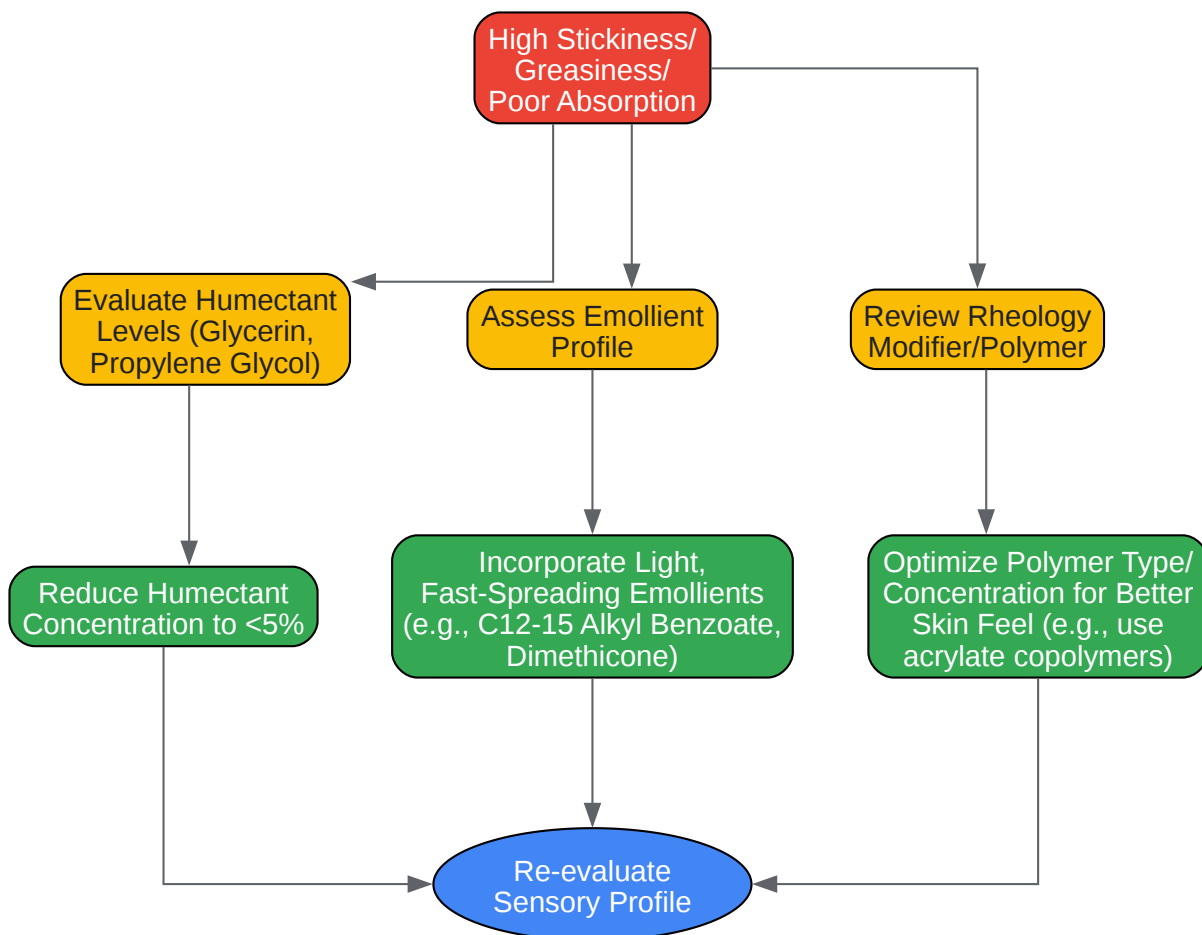
A4: Crystal formation, or crystallization, of an active ingredient like **Menthoglycol** can occur when its concentration exceeds its solubility in the formulation, particularly with temperature fluctuations. This can be addressed by optimizing the solvent system, adjusting the ratio of cis/trans isomers of **Menthoglycol**, or incorporating co-solvents and emollients that improve its solubility.

II. Troubleshooting Guides

Issue 1: Undesirable Sensory Feel (Stickiness, Greasiness, Poor Absorption)

This is one of the most common challenges in formulating with **Menthoglycol**. The goal is to balance its cooling effect with a pleasant skin feel.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for undesirable sensory feel.

Corrective Actions & Formulation Strategies:

Parameter	Recommended Action	Rationale
Humectants	Reduce the concentration of glycerin or other glycols to 2-5%.	High levels of humectants are a primary cause of tackiness as they attract and hold onto water on the skin's surface.
Emollients	Incorporate light, non-greasy emollients such as C12-15 alkyl benzoate, isopropyl myristate, or silicones (e.g., dimethicone, cyclomethicone).	These ingredients can significantly improve the slip and reduce the perception of greasiness and stickiness.
Polymers	Evaluate the type and concentration of the rheology modifier. Consider using acrylate copolymers known for providing a lighter, less tacky feel.	The polymer used to thicken the lotion has a significant impact on its rub-out and after-feel.
Oil Phase	Adjust the oil phase content. Sometimes, a slight increase in the oil phase with the right emollients can reduce the tacky feel from the water phase.	The balance between the oil and water phases is crucial for the overall sensory profile.

Quantitative Data on Formulation Adjustments:

The following table summarizes data synthesized from various studies on how formulation changes can impact sensory attributes. Scores are on a 10-point scale where a higher score indicates a higher intensity of the attribute.

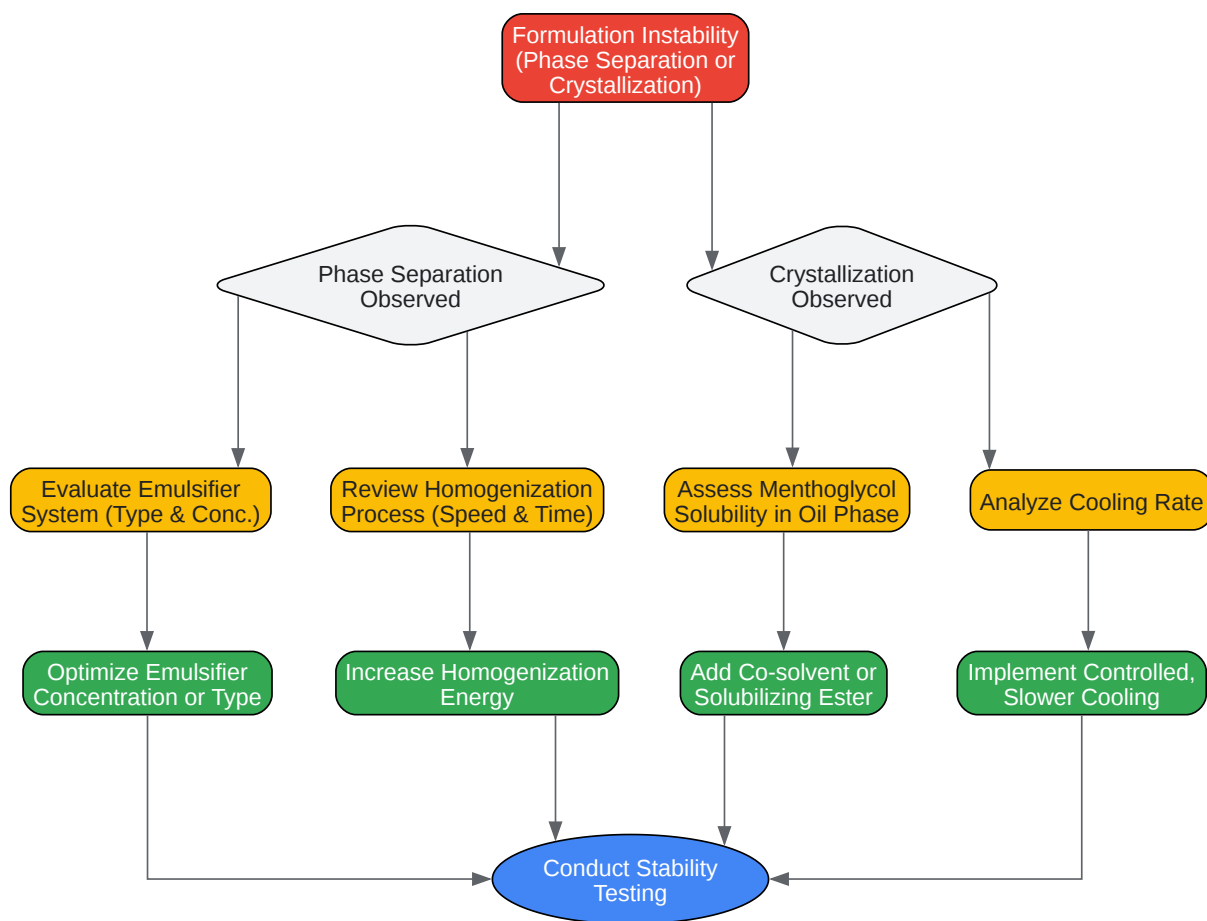
Formula tion ID	Mentho glycol (%)	Glycerin (%)	Dimethi cone (%)	C12-15 Alkyl Benzoat e (%)	Mean Stickine ss Score	Mean Greasin ess Score	Mean Absorpt ion Score
F1 (Control)	2.0	10.0	0.0	0.0	7.5	6.8	4.2
F2	2.0	5.0	0.0	0.0	5.1	6.5	5.8
F3	2.0	5.0	2.0	0.0	3.2	4.1	7.5
F4	2.0	5.0	0.0	5.0	2.8	3.5	8.1

Note: This data is representative and compiled for illustrative purposes.

Issue 2: Formulation Instability (Phase Separation, Crystallization)

Ensuring the long-term stability of a **Menthoglycol** lotion is critical for product efficacy and consumer acceptance.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for formulation instability.

Corrective Actions & Formulation Strategies:

Parameter	Recommended Action	Rationale
Emulsifier System	Ensure the emulsifier system (type and concentration) is robust enough to handle the polarity of Menthoglycol. A combination of emulsifiers may be necessary.	An inadequate emulsifier system can lead to coalescence of oil droplets and eventual phase separation.
Homogenization	Optimize the homogenization process (speed and duration) to ensure a small and uniform droplet size.	Smaller droplet sizes create a more stable emulsion by reducing the rate of creaming or sedimentation.
Menthoglycol Solubility	Pre-dissolve Menthoglycol in a suitable co-solvent (e.g., propylene glycol, propanediol) or a solubilizing emollient before adding to the oil phase.	Menthoglycol has limited solubility in some cosmetic oils, and ensuring it is fully dissolved before emulsification is crucial to prevent crystallization.
Cooling Process	Implement a controlled and gradual cooling process after emulsification. Avoid shock cooling.	Rapid cooling can cause certain components, including Menthoglycol, to crystallize out of the formulation.
Isomer Ratio	If possible, use a Menthoglycol isomer mixture with a cis:trans ratio between 55:45 and 45:55.	This specific isomer ratio has been shown to lower the melting point of the mixture, thus preventing solidification.

III. Experimental Protocols

Sensory Panel Evaluation for Cosmetic Feel

This protocol is based on the ASTM E1490-11 standard guide for descriptive analysis of skin creams and lotions.

Objective: To quantitatively assess the sensory attributes of **Menthoglycol**-containing lotions.

Methodology:

- **Panelist Selection and Training:**
 - Recruit 10-15 panelists who are regular users of lotion products.
 - Train panelists on the definitions of sensory attributes (see table below) and the use of a 10-point intensity scale (0 = not perceptible, 10 = very high intensity).
 - Conduct calibration sessions using commercial lotions with varying textures to ensure panelist alignment.
- **Product Evaluation:**
 - Panelists should wash their hands and forearms with a mild soap and wait 15 minutes to acclimate to the room conditions (22°C, 50% RH).
 - A standardized amount of lotion (e.g., 0.5 mL) is applied to a designated area on the forearm.
 - Panelists evaluate the product during and after application, rating the intensity of each attribute on the provided scale.
- **Sensory Attributes (Lexicon):**

Attribute	Definition
Appearance	Visual characteristics of the product before application.
Gloss	The degree of shininess of the product surface.
Pick-up	The feel of the product when first touched and lifted from a container.
Firmness	The force required to compress the product.
Rub-out	The feel of the product during application onto the skin.
Spreadability	The ease with which the product glides over the skin.
Cooling Intensity	The perceived cooling sensation on the skin.
Stickiness (during)	The degree to which the product feels tacky during application.
After-feel	The feel of the skin after the product has been rubbed in and allowed to dry for 2 minutes.
Greasiness	The amount of oily residue perceived on the skin.
Tackiness (after)	The degree to which the skin feels sticky after application.
Absorption	The perceived speed at which the product disappears into the skin.

Rheological Analysis for Stability and Texture

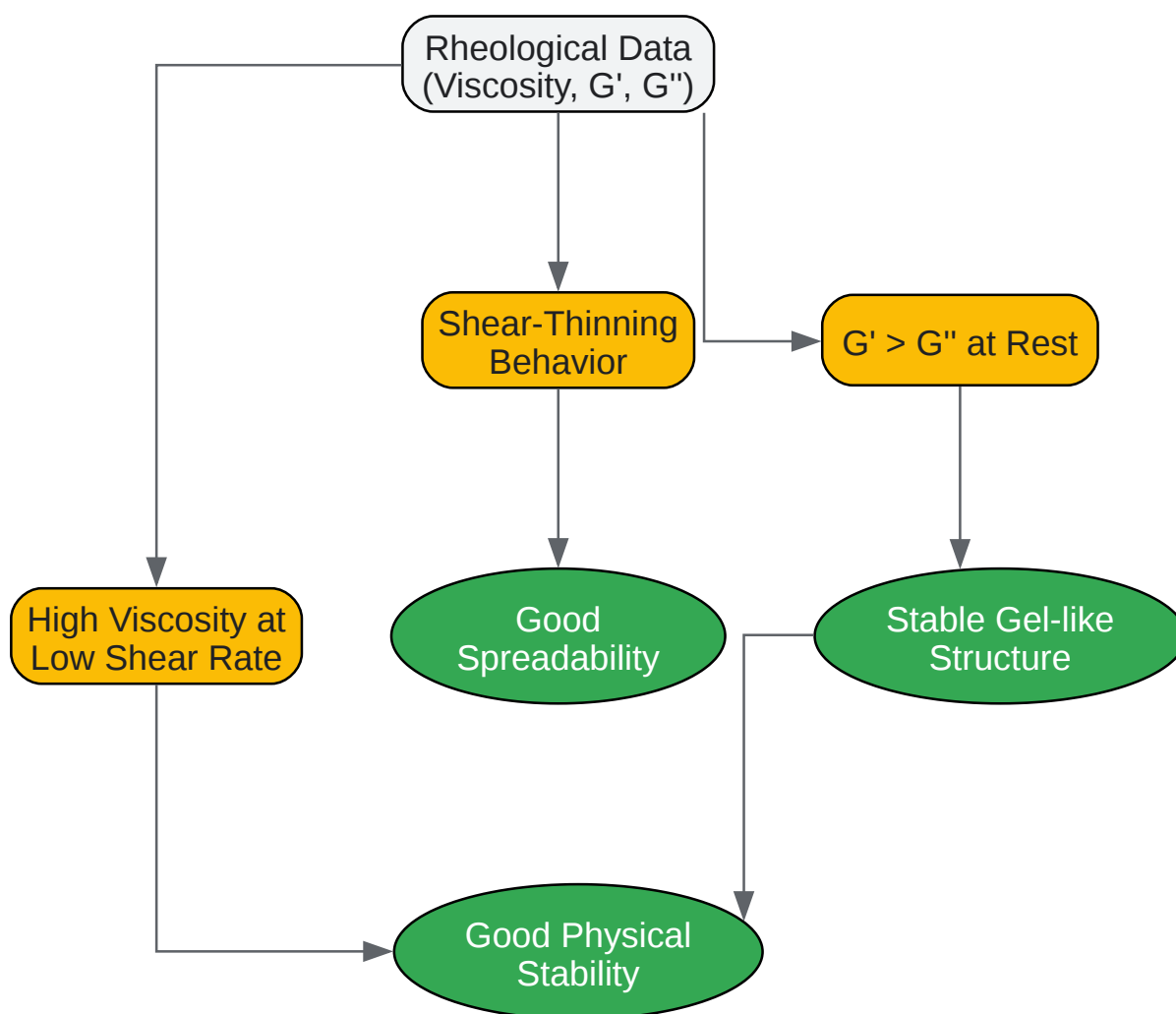
Objective: To characterize the flow behavior and viscoelastic properties of the lotion, which correlate with texture, sensory perception, and stability.

Methodology:

- Instrumentation:
 - Use a controlled-stress or controlled-rate rheometer equipped with a temperature control unit (e.g., Peltier plate).
 - A cone-and-plate or parallel-plate geometry is suitable for lotions.
- Sample Preparation:
 - Carefully apply the sample to the rheometer plate, avoiding air bubbles.
 - Allow the sample to equilibrate at the starting temperature (e.g., 25°C) for a set period (e.g., 5 minutes) before measurement.
- Test Protocols:

Test Type	Parameters	Purpose
Flow Curve (Viscosity)	Shear Rate: 0.1 to 100 s ⁻¹ Temperature: 25°C	To determine the viscosity profile and shear-thinning behavior. This relates to spreadability and pick-up.
Oscillatory Stress or Strain Sweep	Frequency: 1 Hz Stress/Strain Range: Logarithmic ramp (e.g., 0.1 to 1000 Pa) Temperature: 25°C	To determine the linear viscoelastic region (LVER), yield stress, and structural strength at rest. This correlates with firmness and stability against creaming/sedimentation.
Oscillatory Frequency Sweep	Stress/Strain: Within the LVER Frequency Range: 0.1 to 10 Hz Temperature: 25°C	To evaluate the emulsion's internal structure. A more solid-like behavior (G' > G'') indicates a more stable network.
Temperature Sweep (Cycle Test)	Temperature Range: 20°C to 45°C and back to 20°C Heating/Cooling Rate: 2°C/min Frequency: 1 Hz (within LVER)	To assess the formulation's stability to temperature changes, which can predict long-term stability. Significant changes in G' and G'' between cycles may indicate instability.

Data Interpretation Workflow:



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Caption: Interpretation of rheological data for lotion properties.

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